

# Personal protective equipment for handling AZD1390

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## Compound of Interest

Compound Name: AZD1390

Cat. No.: B605744

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## Essential Safety Guide for Handling AZD1390

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **AZD1390**. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment. **AZD1390** is a highly potent, brain-penetrant Ataxia-Telangiectasia Mutated (ATM) kinase inhibitor, necessitating stringent handling protocols.<sup>[1][2]</sup>

## Hazard Identification and Classification

According to the Safety Data Sheet (SDS), **AZD1390** is classified with the following hazards.<sup>[3]</sup> It is crucial to understand these risks before beginning any work.

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. <sup>[3]</sup>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. <sup>[3]</sup>
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. <sup>[3]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. <sup>[3]</sup>

Signal Word: Warning[3]

## Personal Protective Equipment (PPE) Requirements

A comprehensive PPE strategy is mandatory for all personnel handling **AZD1390**. The following equipment must be used to prevent exposure through inhalation, skin, or eye contact. [3][4]

Protection Type	Specific Equipment	Standard/Specification	Key Considerations
Hand Protection	Double Gloving: Two pairs of chemotherapy-rated, powder-free nitrile gloves.[5][6]	Tested to ASTM D6978 standard.[4]	Change outer gloves immediately upon contamination. Do not reuse disposable gloves.[5][6]
Body Protection	Impervious Laboratory Gown	Resistant to chemical permeation; solid front, long-sleeved with tight-fitting cuffs. [3][5]	Gown must be disposed of as hazardous waste after use or if contaminated.
Eye Protection	Safety Goggles with Side-Shields	ANSI Z87.1 compliant.	Must be worn at all times when AZD1390 is handled, even within a fume hood.[3][5]
Respiratory Protection	N95 Respirator or higher	NIOSH-approved.	Required when handling the compound as a powder outside of a certified containment system (e.g., fume hood) to prevent aerosol inhalation.[5]

## Safe Handling and Operational Protocol

All handling of **AZD1390**, particularly weighing the solid form and preparing stock solutions, must be performed within a certified chemical fume hood or a Class II Biosafety Cabinet to minimize exposure.<sup>[5]</sup>

### Step-by-Step Handling Procedure:

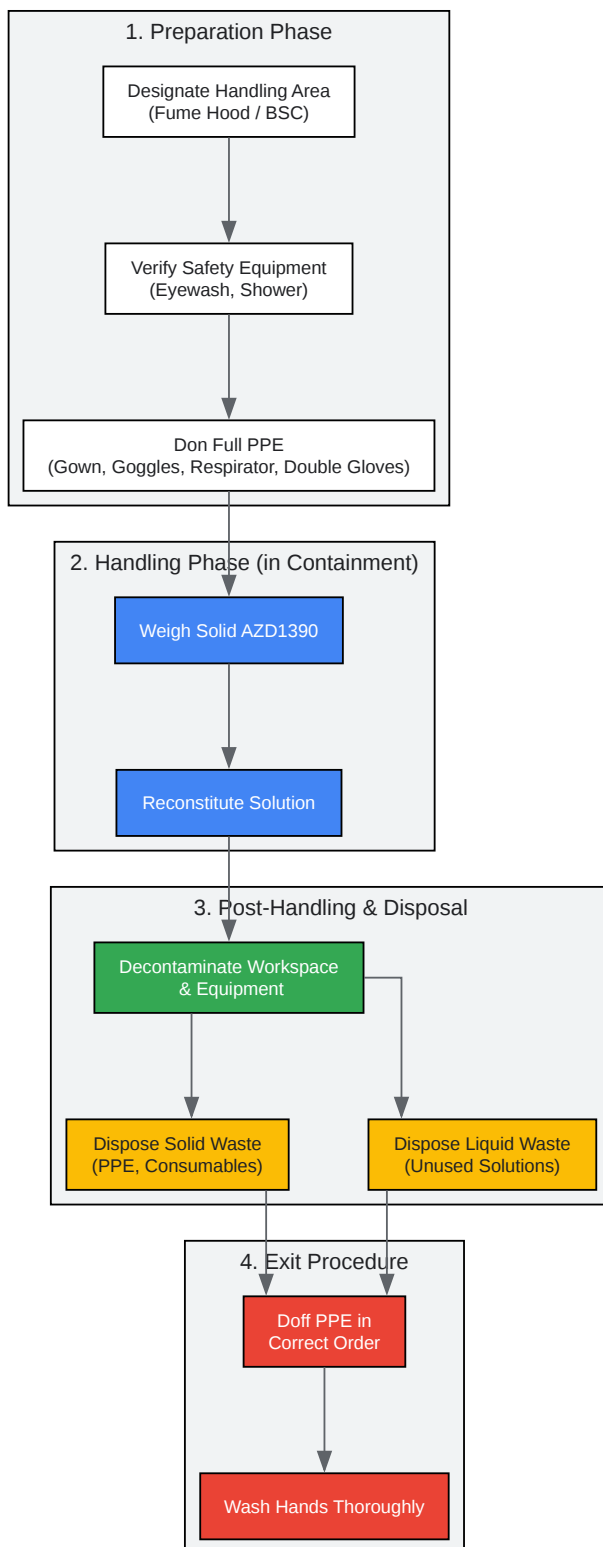
- Preparation: Designate a specific area for handling **AZD1390**. Ensure a safety shower and eye wash station are accessible.<sup>[3]</sup>
- Donning PPE: Before entering the designated area, correctly put on all required PPE as specified in the table above. The typical sequence is gown, mask/respirator, goggles, and then gloves (inner pair followed by outer pair).
- Weighing and Reconstitution:
  - Handle the solid compound on a disposable weighing paper or boat.
  - Use dedicated spatulas and equipment.
  - When reconstituting, add solvent slowly to the solid to avoid generating dust or aerosols.
- Post-Handling Decontamination:
  - After handling is complete, decontaminate all surfaces and equipment within the fume hood using an appropriate solution (e.g., 70% ethanol followed by a suitable lab decontamination agent).
  - Wipe down the exterior of all solution containers before removing them from the containment area.
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination. The outer gloves are removed first, followed by the gown, goggles, and inner gloves.<sup>[5]</sup> Wash hands thoroughly with soap and water after removing all PPE.<sup>[3]</sup>

## Disposal Plan

All waste generated from handling **AZD1390** is considered hazardous and must be disposed of accordingly.

- Solid Waste: All disposable PPE (gloves, gowns, masks), weighing papers, and contaminated lab supplies must be placed in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **AZD1390** and solvents used for decontamination should be collected in a dedicated, sealed hazardous liquid waste container.
- Sharps: Needles or other sharps contaminated with **AZD1390** must be disposed of in a designated sharps container for hazardous chemical waste.

## Workflow for Safe Handling of AZD1390

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Caption: Procedural workflow for handling **AZD1390** from preparation to final exit.

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